

Technical Guide: Stability and Storage of Diethyl (4-ethoxyphenyl)phosphonate

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Compound of Interest

Compound Name: Diethyl (4-ethoxyphenyl)phosphonate

CAS No.: 176251-04-0

Cat. No.: B599725

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Executive Summary

Diethyl (4-ethoxyphenyl)phosphonate (CAS: 176251-04-0) is an organophosphorus intermediate utilized primarily in the synthesis of bioactive molecules and advanced materials via Horner-Wadsworth-Emmons (HWE) olefinations. While phosphonate esters are generally robust, they possess a latent susceptibility to hydrolytic cleavage of the P-O-C bonds.

Key Technical Insight: The presence of the 4-ethoxy group (an electron-donating group, EDG) on the phenyl ring significantly enhances the hydrolytic stability of this compound compared to its unsubstituted or electron-deficient analogs. This substituent reduces the electrophilicity of the phosphorus center, thereby retarding nucleophilic attack by water or hydroxide ions.

Chemical Identity & Physicochemical Properties

Identification

Parameter	Details
Chemical Name	Diethyl (4-ethoxyphenyl)phosphonate
CAS Number	176251-04-0
Molecular Formula	C ₁₂ H ₁₉ O ₄ P
Molecular Weight	258.25 g/mol
Structure Description	A central phosphorus(V) atom double-bonded to oxygen (phosphoryl group), single-bonded to a 4-ethoxyphenyl group, and two ethoxy ester groups. [1] [2] [3]

Physical Properties (Class-Derived)

Note: Specific experimental data for this CAS is limited; values below are extrapolated from structurally homologous diethyl arylphosphonates.

Property	Value / Characteristic
Physical State	Viscous liquid to low-melting solid (dependent on purity).
Boiling Point	~160–180°C at reduced pressure (e.g., 0.5 mmHg).
Solubility	Soluble in polar organic solvents (DCM, DMSO, Methanol, Ethyl Acetate). Limited solubility in water.
Appearance	Colorless to pale yellow oil.

Stability Profile & Degradation Mechanisms

Hydrolytic Stability (The Primary Risk)

The primary degradation pathway for diethyl phosphonates is hydrolysis of the ester linkages. This process is pH-dependent and occurs in two distinct steps.

Mechanism:

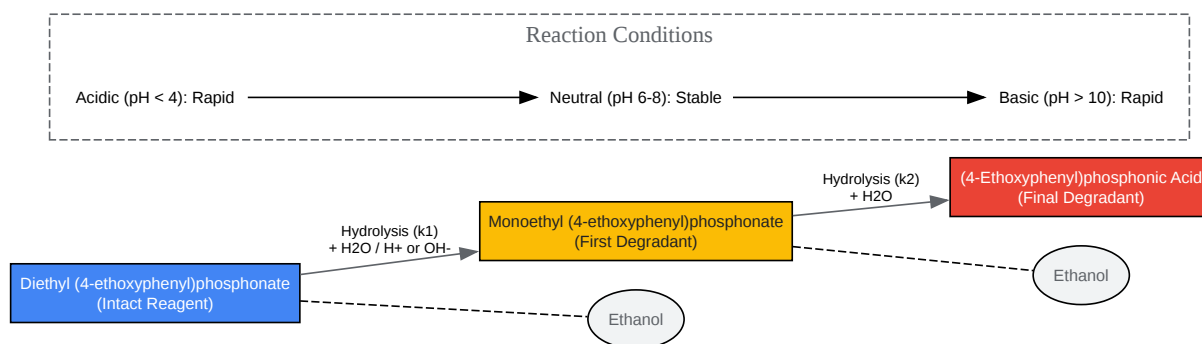
- First Hydrolysis (): Conversion of the diethyl ester to the monoethyl ester.
- Second Hydrolysis (): Conversion of the monoethyl ester to the parent (4-ethoxyphenyl)phosphonic acid.

Substituent Effect (Critical for Researchers): The 4-ethoxy substituent exerts a mesomeric () effect, donating electron density into the phenyl ring and subsequently shielding the phosphorus center.

- Result: The phosphorus atom is less electrophilic.
- Impact: The rate of hydrolysis () is lower than that of Diethyl phenylphosphonate or Diethyl (4-nitrophenyl)phosphonate.

Visualization: Hydrolysis Pathway

The following diagram illustrates the stepwise degradation mechanism.



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Caption: Stepwise hydrolytic degradation of **Diethyl (4-ethoxyphenyl)phosphonate**. Note that k_1 is typically faster than k_2 .

Thermal & Oxidative Stability

- **Thermal:** The P-C bond is extremely robust. The compound is stable at temperatures up to 150°C under inert conditions, making it suitable for high-temperature reactions (e.g., microwave-assisted synthesis).
- **Oxidative:** Generally resistant to atmospheric oxidation. However, prolonged exposure to air can lead to slow moisture uptake, triggering hydrolysis rather than oxidation.

Storage & Handling Protocols

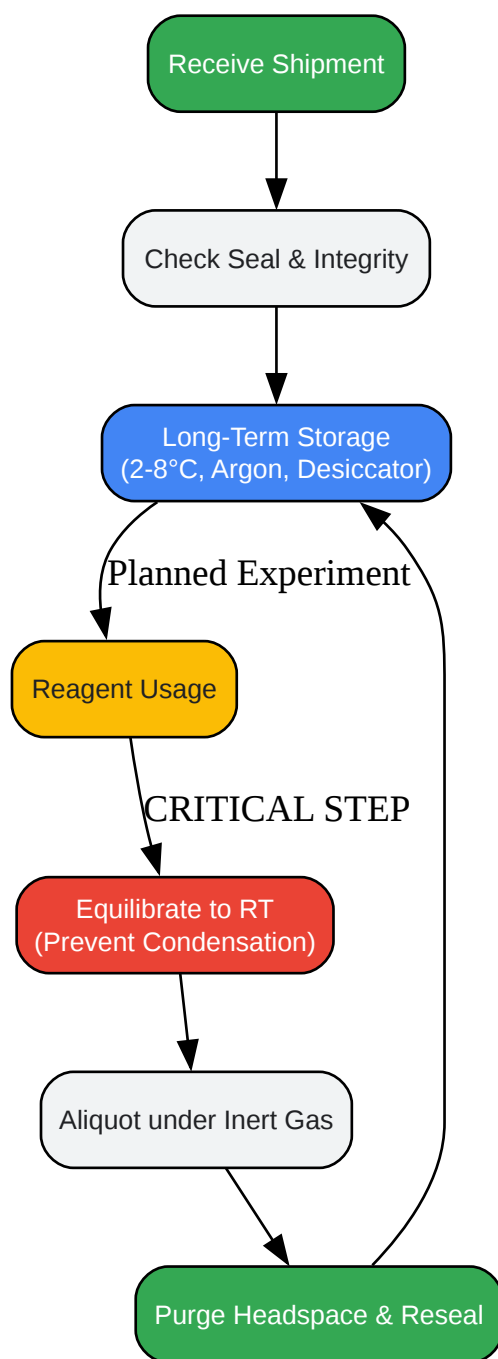
To maximize shelf life and reagent integrity, a strict "Chain of Custody" approach to storage is recommended.

Recommended Storage Conditions

Condition	Recommendation	Rationale
Temperature	2°C to 8°C (Refrigerated)	Slows kinetic rate of incidental hydrolysis.
Atmosphere	Argon or Nitrogen (Inert)	Prevents ingress of atmospheric moisture.
Container	Amber Glass with PTFE-lined cap	Protects from light (minor factor) and ensures chemical resistance.
Desiccant	Store over Drierite or Molecular Sieves	Scavenges residual moisture in the secondary container.

Handling Workflow

The following workflow ensures the compound remains anhydrous during use.



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Caption: Standard Operating Procedure (SOP) for handling moisture-sensitive phosphonates to prevent condensation-induced hydrolysis.

Quality Control & Analytical Monitoring

Researchers should validate the purity of the reagent before critical steps (e.g., GMP synthesis).

³¹P NMR Spectroscopy (The Gold Standard)

Phosphorus-31 NMR is the definitive method for assessing purity because it isolates the phosphorus signals without interference from the carbon skeleton.

- Target Signal: A single singlet peak around δ 18–22 ppm (typical for diethyl arylphosphonates).
- Impurity Signals:
 - Mono-ester: Shifted slightly upfield/downfield (pH dependent).
 - Phosphonic Acid: Distinct shift, often broad.
 - Phosphate (P-O-C cleavage): Signal around δ 0 ppm (rare).

HPLC Analysis

- Column: C18 Reverse Phase.
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile Gradient.
- Detection: UV at 254 nm (utilizing the phenyl chromophore).
- Note: The intact diester is more hydrophobic and will elute later than the mono-ester or free acid.

Safety & Regulatory Considerations

GHS Classification (Predicted)

- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.[\[4\]](#)[\[5\]](#)

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[5]

Emergency Protocols

- Skin Contact: Wash with soap and water.[4][6][7] Phosphonates can penetrate skin; do not use solvent to wash.
- Spill Cleanup: Absorb with inert material (vermiculite). Do not use basic cleaners (e.g., bleach/ammonia) as this may accelerate hydrolysis and release heat.

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